

Experimental protocol for handling beta-Isopropyl-beta-propiolactone safely

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Isopropyl-beta-propiolactone*

Cat. No.: *B087267*

[Get Quote](#)

Experimental Protocol for the Safe Handling of beta-Propiolactone

Disclaimer: This document provides detailed safety protocols for beta-propiolactone (CAS: 57-57-8). The user's original request mentioned "**beta-Isopropyl-beta-propiolactone**" (CAS: 10359-02-1). Due to the limited availability of specific safety data for the isopropyl derivative, this protocol focuses on the well-documented hazards of beta-propiolactone, a known carcinogen. It is crucial to conduct a separate risk assessment for **beta-Isopropyl-beta-propiolactone**, although similar precautions should be anticipated due to structural similarities.

Application Notes

Beta-propiolactone is a highly reactive chemical compound primarily used in organic synthesis and as a sterilizing and sporicidal agent.^[1] Its effectiveness in inactivating viruses has led to its use in vaccine production.^{[1][2]} However, it is classified as a probable human carcinogen and is acutely toxic, requiring stringent safety measures during handling.^{[1][3]} These protocols are intended for researchers, scientists, and drug development professionals working with beta-propiolactone in a laboratory setting. Adherence to these guidelines is critical to minimize exposure and ensure a safe working environment.

Quantitative Data Summary

The following tables summarize key quantitative data for beta-propiolactone.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	57-57-8
Molecular Formula	C3H4O2
Molecular Weight	72.06 g/mol [4]
Appearance	Colorless liquid with a pungent, slightly sweetish odor [4]
Boiling Point	162 °C (323.6 °F) [5]
Melting Point	-33 °C (-27.4 °F) [5]
Flash Point	70 °C (158 °F) [5]
Vapor Pressure	3 mbar @ 20 °C [5]
Vapor Density	2.5 (Air = 1.0) [5]
Specific Gravity	1.146 [5]
Solubility	Miscible with water [5]
Lower Explosive Limit	2.90% [5]

Table 2: Exposure Limits and Hazard Classifications

Agency/Classification	Value/Designation
ACGIH TLV (TWA)	0.5 ppm[6]
NIOSH REL	Lowest feasible concentration[6]
IARC Classification	Group 2B: Possibly carcinogenic to humans
OSHA Regulated Carcinogen	Yes[1]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H330 (Fatal if inhaled), H350 (May cause cancer)[7]

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling beta-propiolactone.

- **Gloves:** Butyl rubber or nitrile gloves are recommended.[8] Always inspect gloves for integrity before use and change them frequently, especially if contamination is suspected.
- **Eye Protection:** Chemical splash goggles and a face shield are required.[9]
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood.[10] In cases where the PEL may be exceeded, a NIOSH-approved supplied-air respirator with a full facepiece is necessary.[3]
- **Protective Clothing:** A lab coat, long pants, and closed-toe shoes are mandatory.[9] Contaminated clothing should be removed immediately and decontaminated before reuse.

Engineering Controls

- **Chemical Fume Hood:** All handling of beta-propiolactone must occur within a properly functioning and certified chemical fume hood.[10]
- **Ventilation:** The laboratory should be well-ventilated.

- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[11\]](#)

Storage and Handling

- Storage: Store beta-propiolactone in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[\[12\]](#)[\[13\]](#) Recommended storage is at -20°C in a freezer.[\[9\]](#) The storage area should be clearly marked as a designated area for carcinogens.[\[8\]](#)
- Handling:
 - Before beginning any experiment, ensure all necessary safety equipment is available and in good working order.
 - Only authorized and trained personnel should handle beta-propiolactone.[\[9\]](#)
 - Use the smallest amount of the chemical necessary for the experiment.
 - Avoid inhalation of vapors and any direct contact with skin and eyes.[\[7\]](#)
 - Wash hands thoroughly after handling.[\[10\]](#)

Spill and Emergency Procedures

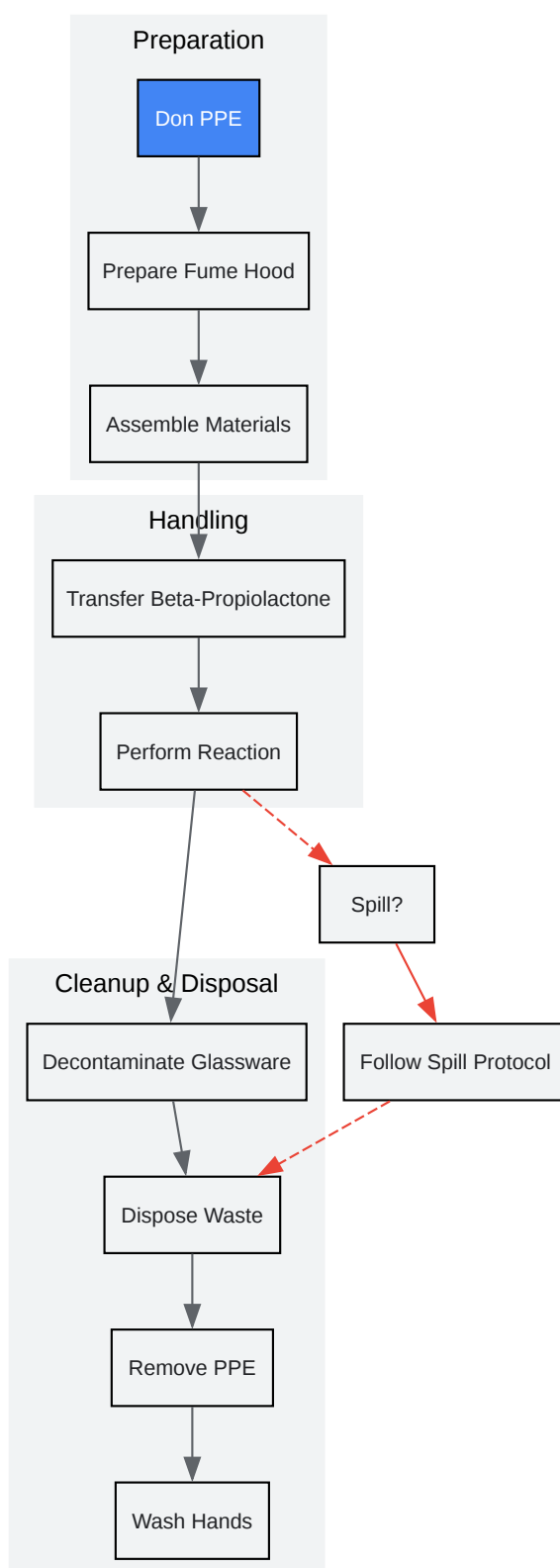
- Minor Spill (inside a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material such as sand, dry lime, or soda ash.[\[11\]](#)
 - Collect the absorbent material in a sealed, labeled hazardous waste container.
 - Decontaminate the area with soap and water.[\[8\]](#)
- Major Spill (outside a fume hood):
 - Evacuate the area immediately.

- Alert emergency personnel.
- Prevent entry to the contaminated area.
- Exposure:
 - Inhalation: Move the individual to fresh air immediately. Seek immediate medical attention.
[14]
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[12]
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[14]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[14]

Waste Disposal

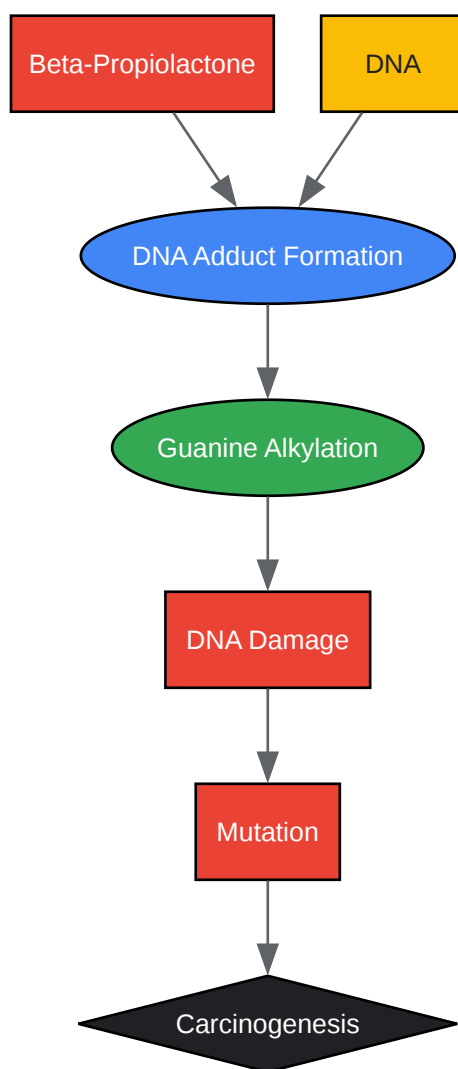
All beta-propiolactone waste, including contaminated materials, must be collected in a clearly labeled, sealed hazardous waste container.[8] Dispose of the waste through your institution's hazardous waste management program.

Visualizations



[Click to download full resolution via product page](#)

Caption: General experimental workflow for handling beta-propiolactone.



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of beta-propiolactone induced carcinogenesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. β -Propiolactone - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]

- 3. ICSC 0555 - beta-PROPIOLACTONE [chemicalsafety.ilo.org]
- 4. Beta-Propiolactone | C₃H₄O₂ | CID 2365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. nj.gov [nj.gov]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. Beta-isopropyl-beta-propiolactone [webbook.nist.gov]
- 9. beta-Isopropyl-beta-propiolactone | CAS#:10359-02-1 | Chemsrcc [chemsrc.com]
- 10. researchgate.net [researchgate.net]
- 11. Carcinogenesis of β -Propiolactone: A Computational Study - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Carcinogenesis of β -Propiolactone: A Computational Study | Semantic Scholar [semanticscholar.org]
- 13. 10359-02-1 CAS MSDS (beta-Isopropyl-beta-propiolactone) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 14. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Experimental protocol for handling beta-Isopropyl-beta-propiolactone safely]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087267#experimental-protocol-for-handling-beta-isopropyl-beta-propiolactone-safely]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com